

Chemical properties of 1-(Chloroacetyl)azocane

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Compound of Interest

Compound Name: 1-(Chloroacetyl)azocane

CAS No.: 14368-26-4

Cat. No.: B1285578

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An In-depth Technical Guide to the Chemical Properties and Applications of **1-(Chloroacetyl)azocane**

Executive Summary

1-(Chloroacetyl)azocane is a bifunctional organic compound of significant interest to the chemical and pharmaceutical sciences. It serves as a versatile synthetic intermediate, primarily utilized for the introduction of the azocane moiety onto other molecular scaffolds. This guide provides a comprehensive overview of its chemical properties, a detailed protocol for its synthesis, an exploration of its reactivity, and essential safety guidelines for its handling. The document is intended for researchers, chemists, and drug development professionals who require a technical understanding of this valuable building block.

Compound Identification and Structure

1-(Chloroacetyl)azocane, with the CAS Number 14368-26-4, is structurally composed of a saturated eight-membered azocane (or heptamethyleneimine) ring N-acylated with a chloroacetyl group.^{[1][2]} This unique structure confers a dual-reactivity profile: the stable amide linkage and a highly reactive alkyl chloride "handle," making it an ideal intermediate for covalent modification of other molecules.

The IUPAC name for this compound is 1-(2-chloroacetyl)azocane. Its formation results from the reaction between azocane and chloroacetyl chloride.[3]

Identifier	Value	Source
CAS Number	14368-26-4	[1][4]
Molecular Formula	C ₉ H ₁₆ ClNO	[1]
Molecular Weight	189.68 g/mol	[1]
IUPAC Name	1-(2-chloroacetyl)azocane	(Standard nomenclature)
Synonyms	1-(1-azocanyl)-2-chloroethanone	[4]

Physicochemical Properties

Detailed experimental data for **1-(Chloroacetyl)azocane**, such as its precise melting point, boiling point, and solubility profile, are not extensively documented in publicly available literature. For lot-specific physical data, it is imperative to consult the Certificate of Analysis provided by the chemical supplier.[1] The properties listed below are based on its molecular formula and the known characteristics of its constituent parts.

Property	Value/Description	Source
Molecular Formula	C ₉ H ₁₆ ClNO	[1]
Molecular Weight	189.68 g/mol	[1]
Appearance	Typically an oil or low-melting solid	(Inferred)
Solubility	Expected to be soluble in a range of organic solvents like dichloromethane, ethyl acetate, and acetone.	(Inferred from structure)

Synthesis and Mechanism

Reaction Overview: N-Acylation

1-(Chloroacetyl)azocane is synthesized via a nucleophilic acyl substitution reaction. The secondary amine of the azocane ring acts as a nucleophile, attacking the highly electrophilic carbonyl carbon of chloroacetyl chloride.[3] This reaction is typically rapid and high-yielding, driven by the potent acylating power of chloroacetyl chloride.[5] A non-nucleophilic base, such as triethylamine, is often included to neutralize the hydrochloric acid byproduct, preventing the protonation of the starting amine.[6]

Causality of Reagent Choice

- **Azocane (Heptamethyleneimine):** The nucleophilic nitrogen of this cyclic amine is readily available to initiate the acylation. Its steric profile does not significantly hinder the approach to the acyl chloride.[2][7]
- **Chloroacetyl Chloride:** This is a superior acylating agent for two reasons. First, the chloride is an excellent leaving group. Second, the presence of two chlorine atoms (one on the acyl group, one on the alpha-carbon) creates a strong positive dipole on the carbonyl carbon through the inductive effect, making it exceptionally electrophilic and reactive.[5][8]
- **Base (e.g., Triethylamine):** The reaction liberates one equivalent of HCl. Without a scavenger base, this acid would protonate the starting azocane, rendering it non-nucleophilic and halting the reaction. Triethylamine is chosen because it is a strong enough base to neutralize HCl but is too sterically hindered to compete with azocane as a nucleophile.[6]

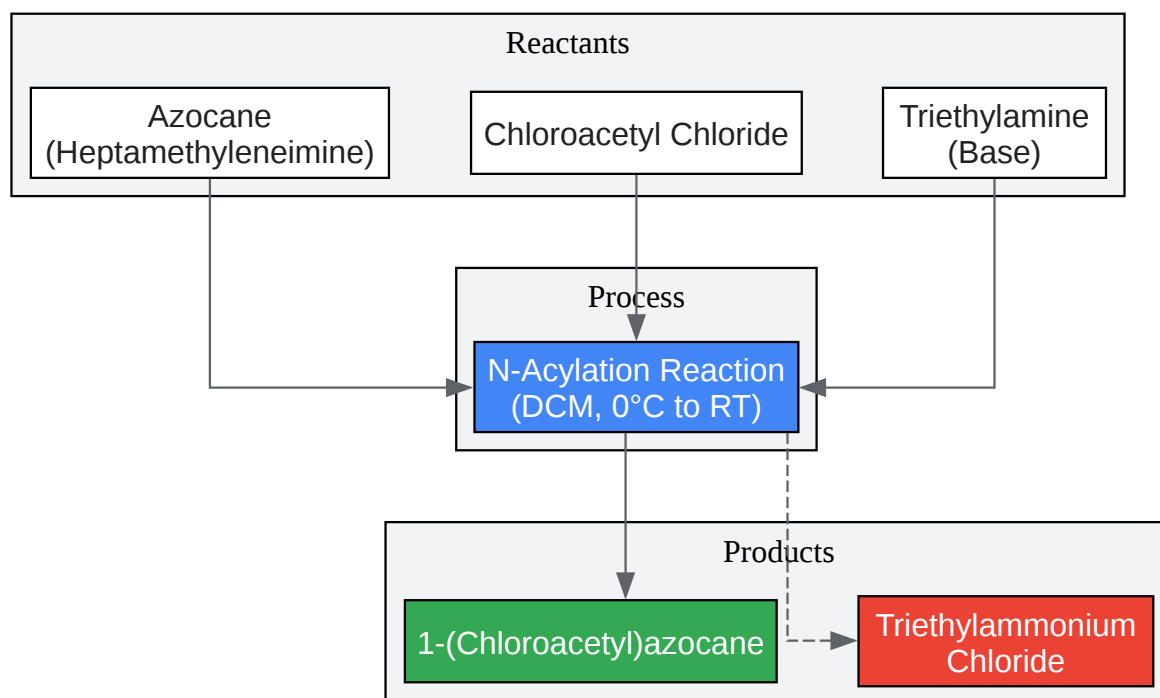
Experimental Protocol: Synthesis of 1-(Chloroacetyl)azocane

This protocol describes a standard laboratory procedure for the synthesis of **1-(Chloroacetyl)azocane**. All operations should be performed in a well-ventilated chemical fume hood.

- **Reaction Setup:**
 - To a dry 250 mL round-bottom flask equipped with a magnetic stir bar, add azocane (1.0 eq, e.g., 5.0 g, 44.2 mmol) and anhydrous dichloromethane (100 mL).

- Cool the solution to 0 °C using an ice-water bath.
- Add triethylamine (1.2 eq, 6.15 mL, 53.0 mmol) to the stirring solution.
- Addition of Acylating Agent:
 - In a separate dry dropping funnel, dissolve chloroacetyl chloride (1.1 eq, 3.86 mL, 48.6 mmol) in anhydrous dichloromethane (20 mL).^[8]
 - Add the chloroacetyl chloride solution dropwise to the cooled amine solution over 30 minutes, ensuring the internal temperature remains below 5 °C.
- Reaction Progression:
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting azocane is consumed.
- Workup and Isolation:
 - Quench the reaction by slowly adding 50 mL of deionized water.
 - Transfer the mixture to a separatory funnel. Separate the organic layer.
 - Wash the organic layer sequentially with 1M HCl (2 x 50 mL), saturated sodium bicarbonate solution (2 x 50 mL), and brine (1 x 50 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo using a rotary evaporator.
- Purification:
 - The resulting crude product can be purified by column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield **1-(Chloroacetyl)azocane** as a pure compound.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **1-(Chloroacetyl)azocane**.

Chemical Reactivity and Applications in Drug Development

The Chloroacetyl Group as a Covalent Handle

The primary utility of **1-(Chloroacetyl)azocane** stems from the reactivity of the α -chloroacetyl group.^[5] The chlorine atom is an effective leaving group, making the adjacent methylene carbon highly susceptible to nucleophilic attack (S_N2 reaction). This feature allows **1-(Chloroacetyl)azocane** to function as an electrophilic building block for covalently modifying other molecules containing nucleophilic functional groups.

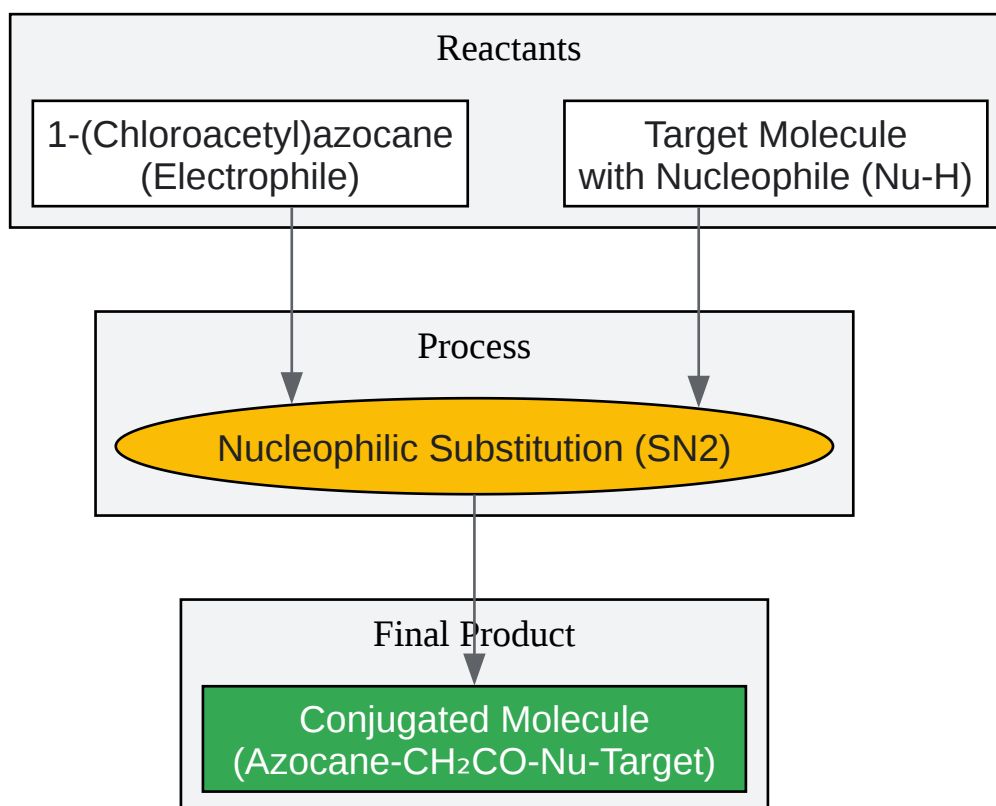
Common nucleophiles that react with the chloroacetyl moiety include:

- Thiols (-SH): React readily to form stable thioether linkages.
- Amines (-NH₂): React to form a new C-N bond, often used to link molecular fragments.
- Hydroxyls (-OH): Can react, typically under basic conditions, to form ether linkages.

This reactivity is a cornerstone of its application in medicinal chemistry, where it is used to synthesize more complex molecules by linking the azocane scaffold to other pharmacophores or functional groups.[9]

Logical Workflow for Molecular Elaboration

The use of **1-(Chloroacetyl)azocane** as an intermediate follows a clear logical path. The azocane ring can be considered a "scaffold" or "payload," which is delivered and covalently attached to a "target molecule" that possesses a nucleophilic site. This strategy is widely employed in the development of targeted therapies and functional probes.



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Caption: Application of **1-(Chloroacetyl)azocane** as a synthetic intermediate.

Safety, Handling, and Storage

Given the hazardous nature of its precursors, **1-(Chloroacetyl)azocane** must be handled with appropriate caution.

- Handling:
 - Always use this compound within a certified chemical fume hood.[\[10\]](#)
 - Wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[\[10\]](#)
 - Avoid inhalation of any vapors or dust. Do not allow the material to contact skin or eyes.
 - Due to the high reactivity of chloroacetyl chloride with water, it is crucial to assume that **1-(Chloroacetyl)azocane** may be moisture-sensitive. Handle under dry conditions where possible.[\[11\]](#)[\[12\]](#)
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and moisture.[\[12\]](#)
 - Store locked up or in an area accessible only to qualified personnel.[\[10\]](#)
- Precursor Hazards:
 - Azocane (Heptamethyleneimine): Classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.[\[7\]](#)
 - Chloroacetyl Chloride: A highly toxic and corrosive substance that reacts violently with water, liberating toxic hydrogen chloride gas.[\[10\]](#)[\[11\]](#)

Conclusion

1-(Chloroacetyl)azocane is a strategically important synthetic intermediate whose value lies in its bifunctional nature. It provides a straightforward method for introducing an azocane ring while simultaneously presenting a reactive chloroacetyl group for further chemical modification. This dual capability makes it a powerful tool for medicinal chemists and researchers in the construction of complex molecular architectures for drug discovery and other applications. A thorough understanding of its synthesis, reactivity, and handling requirements is essential for its safe and effective use in the laboratory.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 14276, Azocane. Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 6577, Chloroacetyl chloride. Retrieved from [\[Link\]](#).
- Wikipedia. (2024, March 8). Azocane. Retrieved from [\[Link\]](#).
- Wikipedia. (2023, December 29). Chloroacetyl chloride. Retrieved from [\[Link\]](#).
- Sakarya, S., & Ketrez, O. (2014). Synthesis of Novel cis-2-Azetidinones from Imines and Chloroacetyl Chloride Using Triethylamine. ResearchGate. Retrieved from [\[Link\]](#).
- Semantic Scholar. (2019). REACTIONS OF N-CHLORACETYLATION OF TOLUIDINE ISOMERS. Retrieved from [\[Link\]](#).
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 8142, 1-Chlorooctane. Retrieved from [\[Link\]](#).
- ChemBK. (n.d.). 1-(1-azocanyl)-2-chloroethanone. Retrieved from [\[Link\]](#).
- Google Patents. (2015). CN104447262A - Method for synthesizing 1-chloro-1-chloroacetyl-cyclopropane by adopting one-pot reaction.
- Salgado, M. S., et al. (2023). Atmospheric degradation of chloroacetoacetates by Cl atoms: Reactivity, products and mechanism in coastal and industrialized areas. ResearchGate. Retrieved from [\[Link\]](#).

- ResearchGate. (2018). Scheme 1. Syntheses of chloroacetyl chloride derivatives (1-8). Retrieved from [[Link](#)].
- New Jersey Department of Health. (n.d.). Right to Know Hazardous Substance Fact Sheet: CHLOROACETYL CHLORIDE. Retrieved from [[Link](#)].
- National Center for Biotechnology Information (PMC). (2019). Synthesis of a 1-aza-2-phospha-acenaphthene complex profiting from coordination enabled chloromethane elimination. Retrieved from [[Link](#)].

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Sources

- 1. scbt.com [scbt.com]
- 2. Azocane - Wikipedia [en.wikipedia.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. chembk.com [chembk.com]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. Azocan | C₇H₁₅N | CID 14276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Chloroacetyl chloride - Wikipedia [en.wikipedia.org]
- 9. Chloroacetyl chloride: applications in synthesis and toxicology_Chemicalbook [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. CHLOROACETYL CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. nj.gov [nj.gov]
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